

A Technical Guide to the Commercial Availability and Suppliers of Diacetone-D-Glucose

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest						
Compound Name:	Diacetone-D-glucose					
Cat. No.:	B7782896	Get Quote				

For Researchers, Scientists, and Drug Development Professionals

Diacetone-D-glucose, also known by its systematic name 1,2:5,6-Di-O-isopropylidene-α-D-glucofuranose, is a versatile and pivotal intermediate in carbohydrate chemistry and the synthesis of a wide array of pharmaceutical compounds. Its unique structure, featuring a protected furanose ring with a free hydroxyl group at the C-3 position, makes it an ideal starting material for numerous chemical transformations. This guide provides an in-depth overview of its commercial availability, key suppliers, and the technical specifications relevant to research and drug development.

Commercial Landscape and Key Suppliers

Diacetone-D-glucose is readily available from a multitude of chemical suppliers, ranging from large multinational corporations to specialized fine chemical manufacturers. The compound is typically offered in various grades of purity, with research-grade material commonly exceeding 98%. For pharmaceutical applications, suppliers may offer higher purity grades with more stringent quality control.

Below is a comparative table of prominent suppliers and their typical product specifications.



Supplier	Purity	Available Quantities	CAS Number	Synonyms
Sigma-Aldrich (Merck)	98%	Grams to Kilograms	582-52-5	1,2:5,6- diisopropylidene- D-glucose, D- Glucose diacetonide, Diacetone-D- glucose[1]
Thermo Scientific	>98.0% (GC)	25 g, 100 g, 500 g	582-52-5	1,2:5,6-Di-O- isopropylidene-α- D- glucofuranose[2]
Chem-Impex	≥ 98% (GC)	25 g, 100 g, 250 g, 1 kg, 5 kg	582-52-5	1,2:5,6-Di-O- isopropyldene-a- D- glucofuranose[3]
ChemScene	≥95%	25 g, 100 g	582-52-5	D-Glucose diacetonide; 1,2:5,6- Diisopropylidene- D-glucose[4]
Santa Cruz Biotechnology	Not specified	Not specified	582-52-5	Glucose Bisacetonide[5]
Key Organics	>98%	1 mg to 1000 g	582-52-5	Diacetone-D- glucose[6]
Apollo Scientific	Not specified	50 g, 100 g, 250 g	582-52-5	1,2:5,6-Di-O- isopropylidene- alpha-D- glucofuranose
Biosynth	Not specified	Not specified	582-52-5	1,2:5,6-Di-O- isopropylidene-



				alpha-D- glucofuranose[7]
Siddhi Vinayka Spechem Pvt Ltd	98%	500 g, 1 kg, 5 kg, 25 kg, and multi- ton	582-52-5	Diacetone D Glucose[8]
Muby Chemicals	98% minimum	Wholesale and retail	582-52-5	1,2,5,6- diisopropylidene- D-glucose, D- Glucose diacetonide[9]
Wuhan Fortuna Chemical Co., Ltd.	Not specified	Bulk and wholesale	582-52-5	Diacetone-D- glucose[10]
Zhejiang Synose Tech Co., Ltd.	Not specified	Not specified	582-52-5	Diacetone-D- glucose;1,2:5,6- Diisopropylidene- D-glucose;D- Glucose diacetonide[11]
COLORKEM	High quality	Not specified	Not specified	Diacetone-D- Glucose[12]
XINXIANG AURORA BIOTECHNOLO GY CO., LTD.	≥ 98%	Not specified	582-52-5	Diacetone-d- Glucose

Applications in Research and Drug Development

Diacetone-D-glucose is a cornerstone building block in the synthesis of a variety of biologically active molecules. Its utility stems from the selective protection of four of the five hydroxyl groups of glucose, leaving the C-3 hydroxyl group accessible for further chemical modification. This strategic protection allows for precise control over subsequent reactions.

Key applications include:



- Synthesis of Novel Carbohydrate Derivatives: It serves as a precursor for the synthesis of rare sugars and modified monosaccharides. For example, it is used in the preparation of Lgulose and allose.[2][10]
- Chiral Pool Starting Material: As a readily available and inexpensive chiral molecule, it is an
 excellent starting point for the asymmetric synthesis of complex natural products and
 pharmaceuticals.[13]
- Development of Therapeutic Agents: **Diacetone-D-glucose** has been utilized in the synthesis of potential anti-cancer and anti-HIV agents.[13] It has also been used to create fluorinated hexopyranose glycolysis inhibitors for the potential treatment of brain tumors.[7]

Experimental Protocols for Synthesis

The industrial-scale synthesis of **diacetone-D-glucose** is well-established. The following protocols are based on patented methodologies, providing a detailed look into its preparation.

Method 1: Boron Trifluoride Catalyzed Ketalization

This process involves the reaction of α -D-glucose with acetone in the presence of a Lewis acid catalyst.

Materials:

- α-D-glucose
- Acetone
- Boron trifluoride etherate (Lewis acid catalyst)
- Dichloromethane (extraction solvent)
- Cyclohexane (recrystallization solvent)
- Aqueous sodium hydroxide solution

Procedure:



- Charge a suitable autoclave with α -D-glucose.
- Add a mixture of acetone and boron trifluoride etherate to the autoclave.
- Heat the reaction mixture to a temperature between 80°C and 130°C, allowing the pressure to build to at least 2.5 bar.
- Distill off the volatile components and replace the distilled volume with fresh acetone until approximately 1.67 times the original reaction volume has been substituted.
- Evaporate the reaction mixture at a temperature between 30°C and 70°C.
- Mix the residue with an aqueous solution of a base to neutralize the catalyst.
- Evaporate the mixture again under the same temperature conditions.
- Extract the product with an organic solvent such as dichloromethane.
- · Combine the organic extracts and evaporate to dryness.
- Add an organic sedimentation agent like cyclohexane to the residue and heat to 65-80°C to dissolve.
- Cool the solution to approximately 10°C to induce crystallization.
- Isolate the crystals by filtration, wash with cold cyclohexane, and dry under reduced pressure.[14]

Method 2: Diketene-Acetone Adduct Mediated Synthesis

This alternative method avoids the formation of water as a byproduct.

Materials:

- α-D-glucose
- Diketene or 2,2,6-trimethyl-1,3-dioxin-4-one (diketene-acetone adduct)
- Acetone (solvent)



- · Lewis acid or Brønsted acid catalyst
- Dichloromethane (extraction solvent)
- Cyclohexane (recrystallization solvent)
- Aqueous sodium hydroxide solution

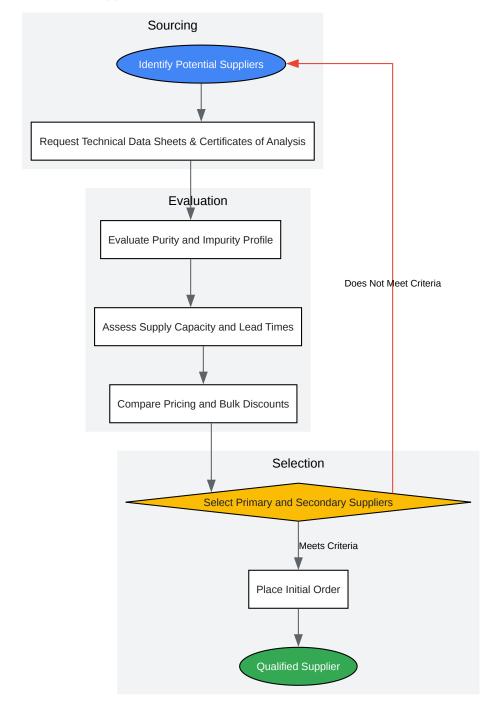
Procedure:

- Combine α-D-glucose with either diketene or the diketene-acetone adduct in acetone in a stirred autoclave.
- Add a catalytic amount of a Lewis acid or a Brønsted acid.
- Heat the reaction mixture, typically for several hours.
- After cooling to room temperature, filter the reaction solution.
- Neutralize the filtrate with a dilute aqueous sodium hydroxide solution.
- Distill off the acetone under vacuum.
- Extract the remaining residue multiple times with dichloromethane.
- Combine the organic extracts and evaporate to dryness under vacuum.
- Recrystallize the resulting solid from cyclohexane to yield pure 1,2:5,6-di-O-isopropylideneα-D-glucofuranose.[15]

Visualizing Workflows and Pathways

To aid in the practical application of this information, the following diagrams illustrate key processes related to the procurement and synthesis of **diacetone-D-glucose**.





Supplier Qualification Workflow for Diacetone-D-Glucose

Click to download full resolution via product page

Caption: A workflow for qualifying suppliers of diacetone-D-glucose.



Reaction α -D-glucose + Acetone/Diketene Adduct Add Catalyst (e.g., Lewis Acid) Heat under Pressure Work-up Neutralize Catalyst Purification Solvent Extraction Recrystallization from Cyclohexane Crystals Form No Crystals **Evaporate Solvent** Filter Crystals Dry under Vacuum Pure Diacetone-D-Glucose

General Synthesis and Purification Workflow

Click to download full resolution via product page

Caption: A generalized workflow for the synthesis and purification of diacetone-D-glucose.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 1,2:5,6-Di-O-isopropylidene-a- D -glucofuranose 98 582-52-5 [sigmaaldrich.com]
- 2. A15568.22 [thermofisher.com]
- 3. chemimpex.com [chemimpex.com]
- 4. chemscene.com [chemscene.com]
- 5. scbt.com [scbt.com]
- 6. keyorganics.net [keyorganics.net]
- 7. biosynth.com [biosynth.com]
- 8. siddhivinayakaspechem.com [siddhivinayakaspechem.com]
- 9. Diacetone-D-glucose or 1,2,5,6-diisopropylidene-D-glucose Manufacturer [mubychem.com]
- 10. CAS 582-52-5 Wholesale & Bulk Supplier Manufacturer, Diacetone-D-glucose For Sale | Fortuna [fortunachem.com]
- 11. Diacetone-D-Glucose|582-52-5--Zhejiang Synose Tech Co., Ltd. [deyerchem.com]
- 12. colorkem.com [colorkem.com]
- 13. Diacetone D-Glucose Cfm Oskar Tropitzsch GmbH [cfmot.de]
- 14. US5399201A Process for preparing 1,2-5,6-diacetone-D-glucose Google Patents [patents.google.com]
- 15. US5565037A Process for preparing 1,2-5,6-diacetone-D-glucose Google Patents [patents.google.com]
- To cite this document: BenchChem. [A Technical Guide to the Commercial Availability and Suppliers of Diacetone-D-Glucose]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7782896#commercial-availability-and-suppliers-of-diacetone-d-glucose]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com